

# A comparative study of Prohexadione's effects on different fruit crops

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Prohexadione

Cat. No.: B163171

[Get Quote](#)

## Prohexadione's Impact on Fruit Crops: A Comparative Analysis

**Prohexadione**-calcium (Pro-Ca) is a plant growth regulator widely utilized in fruit production to manage vegetative vigor and enhance reproductive growth. Its primary mode of action is the inhibition of the late stages of gibberellin (GA) biosynthesis, leading to a reduction in shoot elongation. This report provides a comparative analysis of **Prohexadione**'s effects on various fruit crops, supported by experimental data and detailed methodologies.

## Mechanism of Action

**Prohexadione**-calcium functions by inhibiting 2-oxoglutarate-dependent dioxygenases, which are crucial enzymes in the GA biosynthesis pathway. Specifically, it blocks the 3 $\beta$ -hydroxylation of GA20 to the biologically active GA1.<sup>[1]</sup> This leads to a decrease in active gibberellins, resulting in reduced cell elongation and, consequently, attenuated vegetative growth.<sup>[1]</sup>

Beyond its primary role in gibberellin inhibition, **Prohexadione**-calcium also influences other metabolic pathways. It has been observed to affect flavonoid biosynthesis, which can enhance a plant's resistance to certain diseases.<sup>[1]</sup> Additionally, it can lead to reduced ethylene formation, which may contribute to increased fruit set by preventing premature fruitlet abortion.<sup>[1]</sup>

## Comparative Effects on Different Fruit Crops

The application of **Prohexadione**-calcium elicits varied responses across different fruit crops, influencing vegetative growth, yield, and fruit quality parameters. The following tables summarize the quantitative effects observed in key studies on pome fruits (apple and pear), stone fruits (sweet cherry), and berry crops (strawberry and grape).

## Pome Fruits: Apple (*Malus domestica*) and Pear (*Pyrus communis*)

**Prohexadione**-calcium is extensively used in apple and pear orchards to control excessive shoot growth, which can improve light penetration into the canopy, enhance spray coverage, and reduce pruning costs.<sup>[2]</sup>

Table 1: Effects of **Prohexadione**-Calcium on Apple

Cultivar	Applicat ion Rate & Timing	Vegetati ve Growth	Fruit Set	Yield	Fruit Quality	Return Bloom	Referen ce
'McIntosh'	250 mg·L <sup>-1</sup> at petal fall	Significa nt reduction in terminal growth	More than doubled	-	Significa nt reduction in fruit weight	Significa ntly reduced	
'Mutsu'	42 to 250 mg·L <sup>-1</sup>	Terminal growth reduced	No significan t increase	-	Linear reduction in fruit weight with increasin g concentr ation	Significa ntly reduced at higher rates	
'Gala'	42.5 and 125 mg·L <sup>-1</sup> (twice per season)	Decrease d shoot growth rate and tree height	Increase d	-	-	Decrease d	
'Sinap Orlovskii'	1.25 + 1.25 g ha <sup>-1</sup>	1.60-1.96 times less one- year shoot length	Increase d	Stimulate d significan t increase	Improved commerc ial value	Increase d alternate bearing index	
'Kidd's Gala'/M.7 A	Effective cumulativ e dose of	Season- long control of vigorous	-	-	No adverse effects	-	

250 shoot  
mg·L<sup>-1</sup> growth

Table 2: Effects of **Prohexadione**-Calcium on Pear

Cultivar	Applicat ion Rate & Timing	Vegetati ve Growth	Fruit Set	Yield	Fruit Quality	Return Bloom	Referen ce
'Clapp's Favorite'	200 ppm (twice)	Minimum annual shoot extension growth (16.92 cm)	18.34%	51.24 kg/plant	Increase d fruit weight (82.85 g), TSS (13.21%) , and total sugars (10.23%)	24.04% increase	
'Abbé Fétel'	50 and 100 mg·L <sup>-1</sup> (four times at 2-week intervals)	Reduced shoot growth	-	-	Enhance d fruit weight	-	
'Smith'	100-400 mg·L <sup>-1</sup>	Effective control in both seasons	Not affected in the first season, positively affected in the second	Not affected in the first season, positively affected in the second	Not altered at harvest or post- storage	Negativel y affected	

## Stone Fruits: Sweet Cherry (Prunus avium)

In sweet cherry production, **Prohexadione**-calcium is utilized to manage the vigorous upright growth, which can improve light distribution within the canopy and enhance fruit quality.

Table 3: Effects of **Prohexadione**-Calcium on Sweet Cherry

Cultivar/Rootstock	Application Rate & Timing	Vegetative Growth	Fruit Set	Yield	Fruit Quality	Reference
'Lapins'/ Mazzard	250 ppm at 30 cm shoot growth	25% reduction in total terminal extension	No effect	No effect	Increased fruit weight and firmness	
'Tip Top'/Gisela 6	1.8 g L <sup>-1</sup> (twice)	Reduced vigor	Increased by 10%	+3 kg per plant	Increased average size, skin firmness (+12%), and red overcolor (+20%)	
'Lapins' and 'Sweetheart'	150 mg L <sup>-1</sup> and 250 mg L <sup>-1</sup> (when shoots were 15 cm long and 15 days later or after harvest)	Reduced elongation of terminal shoot	-	-	Increased fruit firmness	

## Berry Crops: Strawberry (*Fragaria × ananassa*) and Grape (*Vitis vinifera*)

In strawberries, **Prohexadione**-calcium is primarily used to suppress runner formation, thereby promoting the development of branch crowns and increasing fruit yield. In grapes, it is used to control vine growth and can influence berry size and composition.

Table 4: Effects of **Prohexadione**-Calcium on Strawberry

Cultivar	Application Rate & Timing	Runner Production	Crown Development	Yield	Fruit Quality	Reference
'Honeoye'	100-200 ppm (one, two, or three times)	Greatest inhibition of runner development	Increased leaf number	Highest marketable yield	Fruit size tended to be reduced with the highest number of sprays	
'Seascape' and 'Selva'	240 mg/L (single or double application)	Reduced by 50%	Increased crown number	Increased for 'Selva'	-	
'Maehyang'	50, 100, 150, or 200 mg·L <sup>-1</sup> (foliar spray or drench)	Runner length was shorter at higher concentrations	Crown diameter not significantly affected	Greatest number of runner plants at 100-150 mg·L <sup>-1</sup> (foliar) and 50-100 mg·L <sup>-1</sup> (drench)	-	
'Pircinque'	100, 200, 300, and 400 mg L <sup>-1</sup> (at 20 and 30 days after planting)	Reduced vegetative growth	-	Did not influence the number of fruits or fruit mass per plant	Firmness was favored by the 400 mg L <sup>-1</sup> concentration	

Table 5: Effects of **Prohexadione**-Calcium on Grape

Cultivar	Applicati on Rate & Timing	Vegetativ e Growth	Fruit Set	Berry Weight	Fruit Composit ion	Referenc e
Cabernet Sauvignon, Chardonna y	250 mg/L (at bloom or pre- bloom)	-	Decreased	-	-	
Cabernet Sauvignon, Chardonna y	250 mg/L (one to two weeks post- bloom)	-	No impact	Reduced	-	
Cabernet Sauvignon	Multiple pre- and post-bloom application s of 250 mg/L	-	-	Decreased	Increased color intensity, total anthocyani ns, and total phenols	
Cabernet Franc	-	-	-	Minimal effects	Increased must color intensity, total anthocyani ns, and total phenols	

## Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. Below are summaries of experimental protocols from key studies on the effects of **Prohexadione**-calcium on different fruit crops.



## Apple: Vegetative Growth, Fruit Set, and Return Bloom

- Experimental Design: Randomized complete block design with single-tree plots and multiple replications.
- Treatments: **Prohexadione**-calcium (formulated as Apogee® or Kudos®) applied as a foliar spray at varying concentrations (e.g., 42.5 to 250 mg·L<sup>-1</sup>) and timings (e.g., petal fall, 1.5 to 3 inches of shoot growth). Applications were often made using a handgun sprayer to the point of drip.
- Data Collection:
  - Vegetative Growth: Terminal shoot length was measured from the base to the apex of multiple shoots per tree at the end of the growing season.
  - Fruit Set: The number of fruitlets was counted on selected limbs after "June drop" and expressed as fruit per limb cross-sectional area.
  - Yield: Total fruit weight per tree was recorded at harvest.
  - Fruit Quality: A random sample of fruit per tree was assessed for weight, firmness (using a penetrometer), soluble solids content (using a refractometer), and color.
  - Return Bloom: The number of flower clusters on selected limbs was counted the following spring to assess the treatment's effect on biennial bearing.
- Statistical Analysis: Data were subjected to analysis of variance (ANOVA), and treatment means were separated using tests such as Tukey's HSD or Duncan's multiple range test at a significance level of  $P \leq 0.05$ .

## Strawberry: Runner Suppression and Yield

- Experimental Design: Factorial or split-plot designs are common, with treatments including different **Prohexadione**-calcium concentrations and application timings or methods (foliar spray vs. drench). Plots typically consist of a set number of plants.
- Treatments: **Prohexadione**-calcium was applied at concentrations ranging from 50 to 400 mg L<sup>-1</sup>. Applications were initiated when runner development was first observed and

sometimes repeated at intervals.

- Data Collection:
  - Runner Production: The total number of runners and daughter plants per mother plant was counted. Runner internode length was also measured.
  - Crown Development: The number of branch crowns per plant was counted at the end of the growing season.
  - Yield: Total marketable fruit weight per plot was recorded during the harvest period.
  - Fruit Quality: Fruit size and firmness were often assessed.
- Statistical Analysis: ANOVA was used to analyze the data, with mean separation tests to identify significant differences between treatments.

## Sweet Cherry: Vegetative Growth and Fruit Quality

- Experimental Design: Randomized block design with multiple single-tree replicates per treatment.
- Treatments: Foliar sprays of **Prohexadione**-calcium were applied at concentrations such as 125 or 250 ppm when shoots reached a specific length (e.g., 15 or 30 cm).
- Data Collection:
  - Vegetative Growth: Terminal shoot extension was measured periodically throughout the growing season.
  - Fruit Set: The number of flowers and subsequent fruits were counted on representative branches to calculate the percentage of fruit set.
  - Yield: Total fruit weight per tree was measured at harvest.
  - Fruit Quality: Fruit weight, size (diameter), firmness, soluble solids, and titratable acidity were determined from a random sample of fruit.

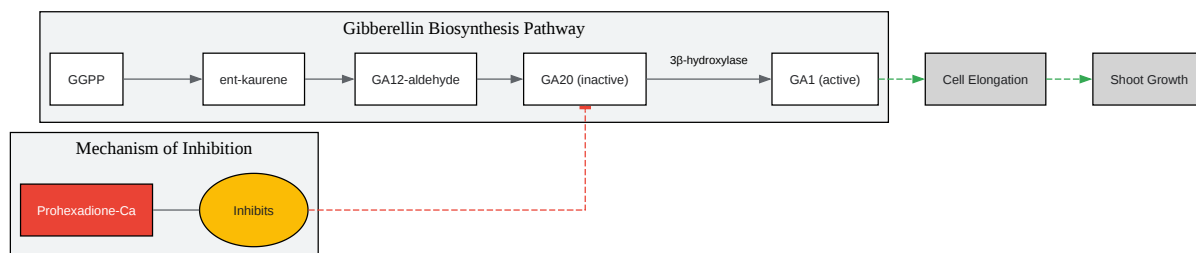
- Statistical Analysis: Data were analyzed using ANOVA, and means were compared using appropriate post-hoc tests.

## Grape: Vine Growth and Fruit Composition

- Experimental Design: Randomized complete block design with multiple vine plots per treatment.
- Treatments: **Prohexadione**-calcium was applied as a foliar spray at various concentrations (e.g., 250 mg/L) and timings (pre-bloom, bloom, post-bloom).
- Data Collection:
  - Vegetative Growth: Shoot length and internode length were measured.
  - Yield Components: Berries per cluster, berry weight, and cluster weight were determined at harvest.
  - Fruit Composition: Berry samples were analyzed for total soluble solids (°Brix), titratable acidity, pH, total anthocyanins, and total phenols. Analyses often involve homogenization of berry tissue and spectrophotometric or HPLC methods.
- Statistical Analysis: ANOVA was used to determine the significance of treatment effects.

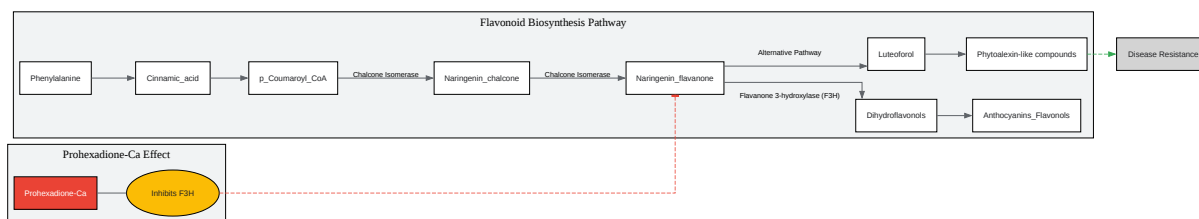
## Signaling Pathways and Experimental Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate the key signaling pathways affected by **Prohexadione**-calcium and a general experimental workflow for its evaluation in fruit crops.



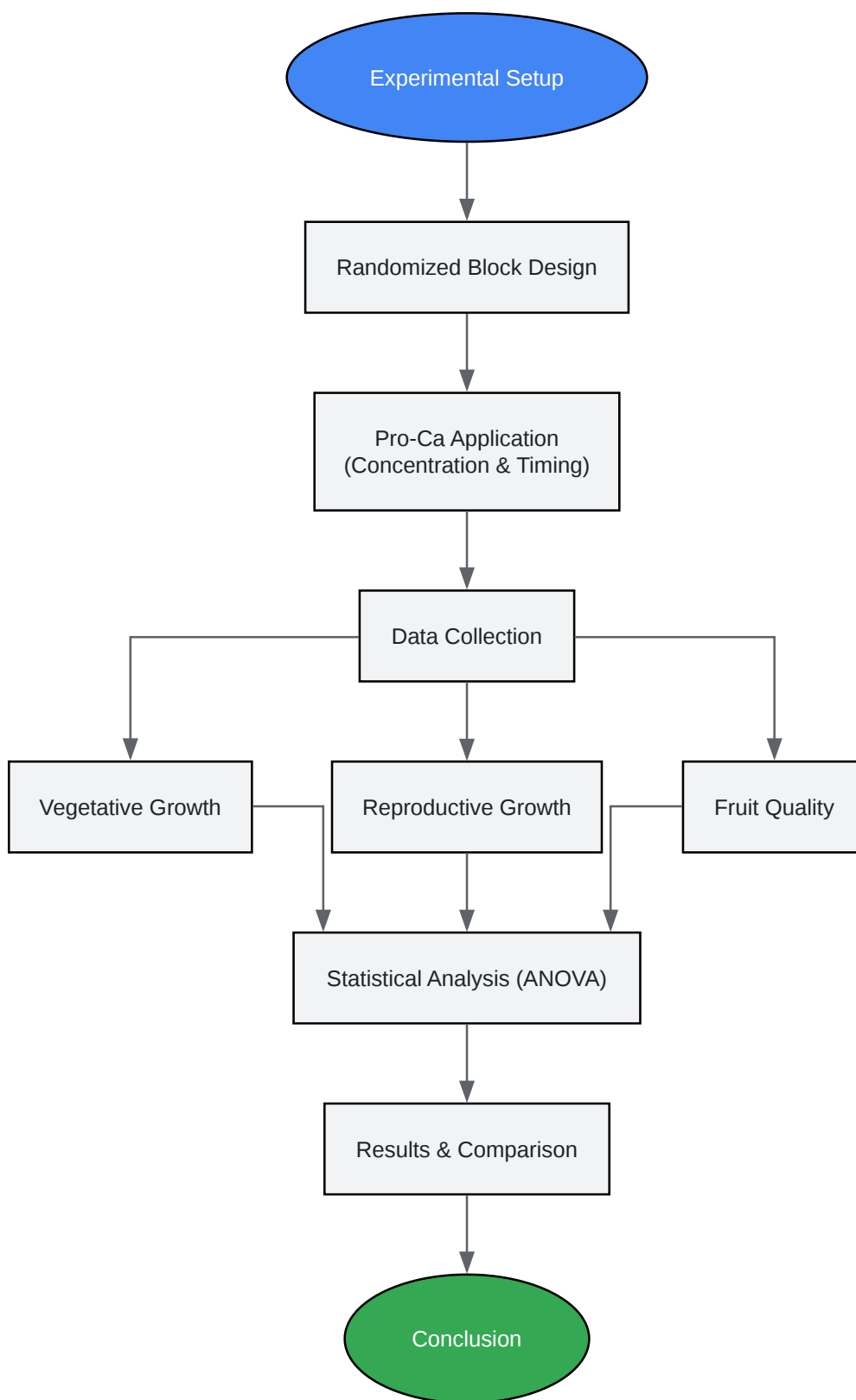
[Click to download full resolution via product page](#)

Caption: Inhibition of Gibberellin Biosynthesis by **Prohexadione-Ca**.



[Click to download full resolution via product page](#)

Caption: Alteration of Flavonoid Biosynthesis by **Prohexadione-Ca**.



[Click to download full resolution via product page](#)

Caption: General Experimental Workflow for Pro-Ca Evaluation.

## Conclusion

**Prohexadione**-calcium is a versatile plant growth regulator with significant impacts on a variety of fruit crops. Its primary effect of reducing vegetative growth can lead to numerous benefits, including improved fruit set, yield, and quality, as well as enhanced disease resistance.

However, the specific outcomes are highly dependent on the crop, cultivar, application rate, and timing. The data presented in this guide highlight the importance of optimizing

**Prohexadione**-calcium application protocols for each specific fruit production system to maximize its benefits while minimizing potential negative effects, such as reduced fruit size or return bloom. Further research is warranted to explore the long-term effects of repeated

**Prohexadione**-calcium use and its interactions with other orchard management practices.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [envirobiotechjournals.com](https://envirobiotechjournals.com) [[envirobiotechjournals.com](https://envirobiotechjournals.com)]
- 2. [tandfonline.com](https://tandfonline.com) [[tandfonline.com](https://tandfonline.com)]
- To cite this document: BenchChem. [A comparative study of Prohexadione's effects on different fruit crops]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b163171#a-comparative-study-of-prohexadione-s-effects-on-different-fruit-crops>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)